

What is the chemical structure of Montixanthone?

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Compound of Interest

Compound Name: Montixanthone

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An In-depth Technical Guide to Montixanthone

For Researchers, Scientists, and Drug Development Professionals

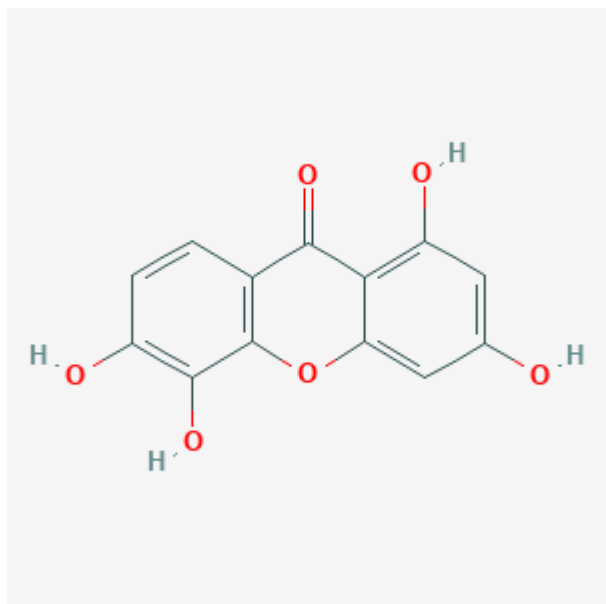
Abstract

Montixanthone, a naturally occurring xanthone, has garnered significant interest within the scientific community due to its diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological effects of **Montixanthone**. It includes a detailed summary of its chemical characteristics, an exploration of its biosynthetic origins, and a review of its pharmacological activities, including diuretic, saluretic, and hepatoprotective effects. This document also presents available quantitative data and discusses the current understanding of the signaling pathways involved in its mechanism of action, offering valuable insights for researchers and professionals in the field of drug discovery and development.

Chemical Structure and Properties

Montixanthone is chemically known as 1,3,5,6-tetrahydroxyxanthen-9-one. Its structure consists of a tricyclic xanthen-9-one core substituted with four hydroxyl groups at positions 1, 3, 5, and 6.

Chemical Structure:

Table 1: Chemical Properties of **Montixanthone**

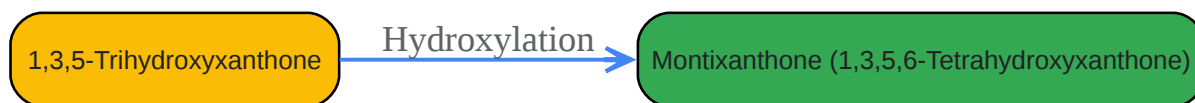
Property	Value	Source
IUPAC Name	1,3,5,6-tetrahydroxyxanthone	[1]
Molecular Formula	C ₁₃ H ₈ O ₆	[1]
Molecular Weight	260.20 g/mol	[1]
CAS Number	5084-31-1	[1]

Initial reports in some databases incorrectly listed the molecular formula as C₁₄H₁₀O₆. However, based on the confirmed IUPAC name and structural analysis, the correct molecular formula is C₁₃H₈O₆.

Experimental Protocols

Biosynthesis of Montixanthone

Montixanthone is a secondary metabolite found in various plant species. Its biosynthesis in plants is proposed to occur through the hydroxylation of 1,3,5-trihydroxyxanthone. This reaction is a key step in the diversification of xanthone structures in plants like *Hypericum androsaemum* and *Centaurium erythraea*.^[2]



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Caption: Proposed biosynthetic pathway of **Montixanthone**.

Chemical Synthesis of Hydroxyxanthones (General Protocol)

While a specific, detailed protocol for the laboratory synthesis of **Montixanthone** (1,3,5,6-tetrahydroxyxanthone) is not readily available in the reviewed literature, a general and widely used method for synthesizing hydroxyxanthones is the Grover, Shah, and Shah reaction. This method involves the condensation of a suitably substituted salicylic acid with a polyhydric phenol in the presence of a condensing agent like zinc chloride or polyphosphoric acid.

A potential synthetic route to **Montixanthone** could involve the condensation of 2,4,5-trihydroxybenzoic acid with phloroglucinol. The following is a generalized protocol based on the synthesis of similar hydroxyxanthones:

- **Reaction Setup:** A mixture of the salicylic acid derivative and the polyhydric phenol is prepared in a reaction vessel.
- **Condensation:** A dehydrating/condensing agent, such as Eaton's reagent (phosphorus pentoxide in methanesulfonic acid), is added to the mixture.
- **Heating:** The reaction mixture is heated, typically at temperatures ranging from 70 to 100°C, for a period of several hours to drive the condensation and cyclization.
- **Workup:** After cooling, the reaction mixture is poured into ice water to precipitate the crude product.
- **Purification:** The crude solid is collected by filtration, washed, and then purified, usually by column chromatography or recrystallization, to yield the pure hydroxyxanthone.

Biological Activity and Quantitative Data

Montixanthone has been reported to exhibit several biological activities, including diuretic, saluretic, and hepatoprotective effects.

Table 2: Summary of Biological Activities and Quantitative Data for **Montixanthone**

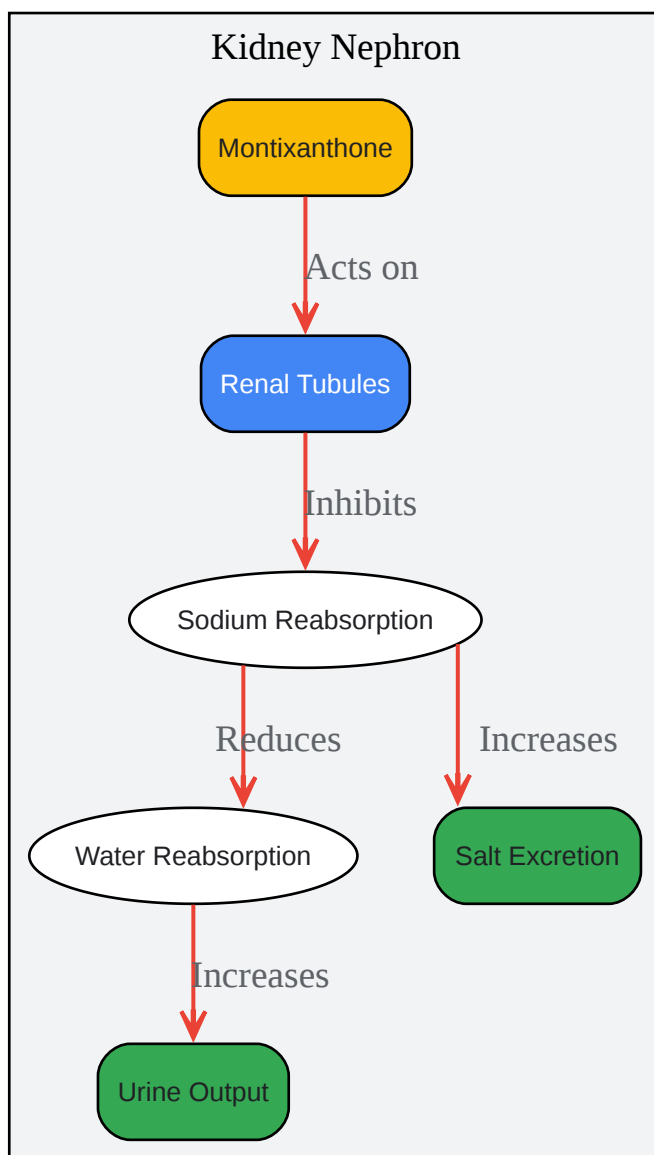
Biological Activity	Model System	Key Findings	Quantitative Data	Source
Diuresis and Saluresis	Normotensive and hypertensive rats	Induces increased urine output and excretion of sodium and potassium.	-	[3][4]
Hepatoprotective Activity	Tacrine-induced cytotoxicity in HepG2 cells	Shows moderate protection against liver cell damage.	EC ₅₀ = 160.2 ± 0.6 μM	

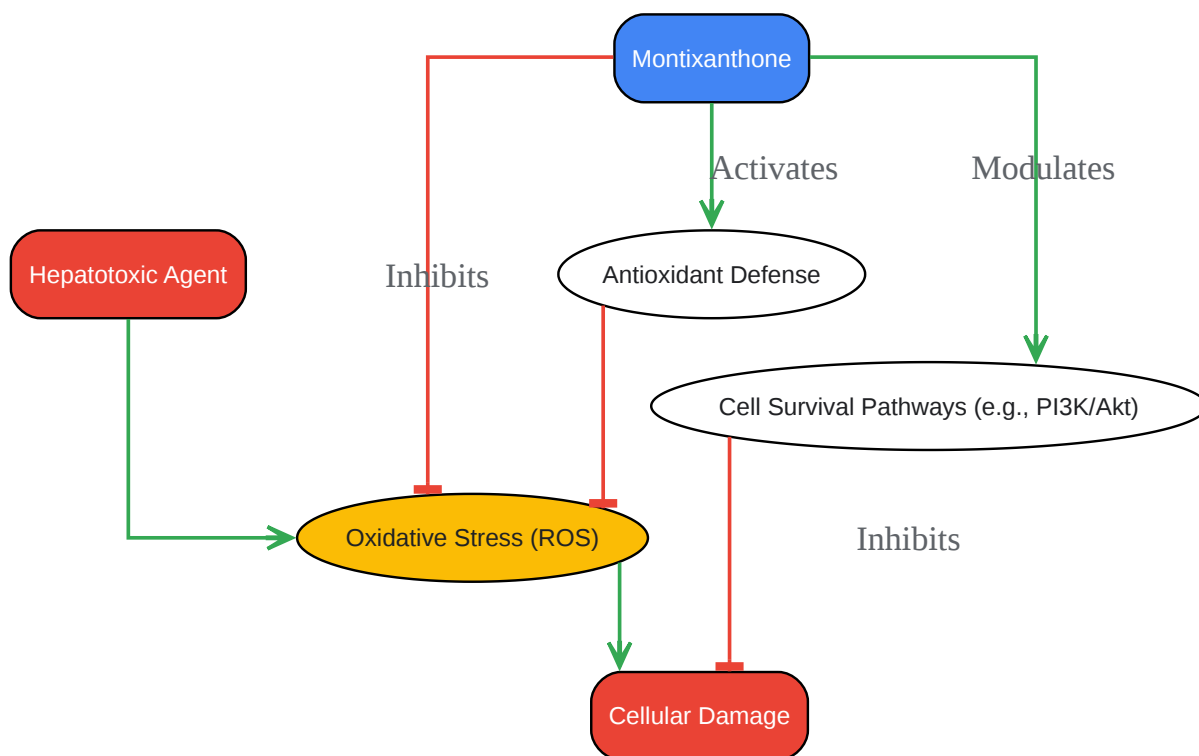
Signaling Pathways and Mechanism of Action

The precise molecular mechanisms and signaling pathways underlying the biological activities of **Montixanthone** are still under investigation. However, based on studies of similar xanthenes and the observed physiological effects, some potential pathways can be proposed.

Diuretic and Saluretic Effects

The diuretic action of **Montixanthone** involves increasing urine and salt excretion.[3][4] Diuretics typically act by inhibiting the reabsorption of sodium in the renal tubules, which in turn leads to increased water excretion.[5] The specific transporters or channels in the nephron that are targeted by **Montixanthone** have not yet been identified.





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